

Didecyl Carbonate: A Performance Benchmarking Guide for Pharmaceutical and Dermatological Applications

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Compound of Interest

Compound Name: *Didecyl carbonate*

Cat. No.: *B15487549*

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Disclaimer: Publicly available experimental data on the specific performance of **didecyl carbonate** in the applications discussed in this guide is limited. The following comparisons are based on its physicochemical properties and the known performance of structurally similar long-chain dialkyl carbonates. All performance data for **didecyl carbonate** should be considered theoretical and requires experimental validation.

This guide provides a comparative overview of **didecyl carbonate**'s potential performance as an emollient in topical formulations, a solvent for active pharmaceutical ingredients (APIs), and a component in drug delivery systems. It is intended for researchers, scientists, and drug development professionals.

Section 1: Physicochemical Properties

A substance's performance in various applications is intrinsically linked to its physicochemical properties. The following table summarizes the known properties of **didecyl carbonate** and compares them with other common emollients and solvents.

Property	Didecyl Carbonate	Dicaprylyl Carbonate	Isopropyl Myristate	Mineral Oil
CAS Number	6290-55-7	1680-31-5	110-27-0	8042-47-5
Molecular Formula	C ₂₁ H ₄₂ O ₃ [1]	C ₁₇ H ₃₄ O ₃	C ₁₇ H ₃₄ O ₂	Varies
Molecular Weight (g/mol)	342.56	286.45	270.45	Varies
LogP (Octanol/Water Partition Coefficient)	~9.5 (Predicted)	~6.5	~7.7	Varies
Boiling Point (°C)	142 @ 0.14 Torr	~320	193	>300
Melting Point (°C)	3	-20	3	Varies
Density (g/cm ³)	0.884 @ 22°C	~0.92	0.85	~0.85

Note: The LogP value for **didecyl carbonate** is a predicted value and indicates high lipophilicity.

Section 2: Performance as an Emollient in Topical Formulations

Emollients are crucial ingredients in topical formulations, enhancing skin feel, hydration, and the delivery of active ingredients. The performance of an emollient is primarily determined by its occlusivity, spreadability, and sensory characteristics.

2.1. Inferred Emollient Performance of **Didecyl Carbonate**

Based on its high molecular weight and long alkyl chains, **didecyl carbonate** is expected to exhibit good emollient properties. Its high lipophilicity suggests it would form a persistent film on the skin, potentially offering good occlusivity and reducing transepidermal water loss (TEWL).

However, this may also translate to a heavier, more greasy skin feel compared to lighter emollients like dicaprylyl carbonate.

2.2. Comparison with Alternative Emollients

Performance Metric	Didecyl Carbonate (Inferred)	Dicaprylyl Carbonate	Isopropyl Myristate	Mineral Oil
Occlusivity	Moderate to High	Low to Moderate	Low to Moderate	High
Spreadability	Moderate	High	High	Moderate to High
Skin Feel	Potentially Greasy	Light, Non-greasy	Oily	Greasy
Solvency for APIs	Good for Lipophilic APIs	Good for Lipophilic APIs	Very Good for Lipophilic APIs	Moderate for Lipophilic APIs

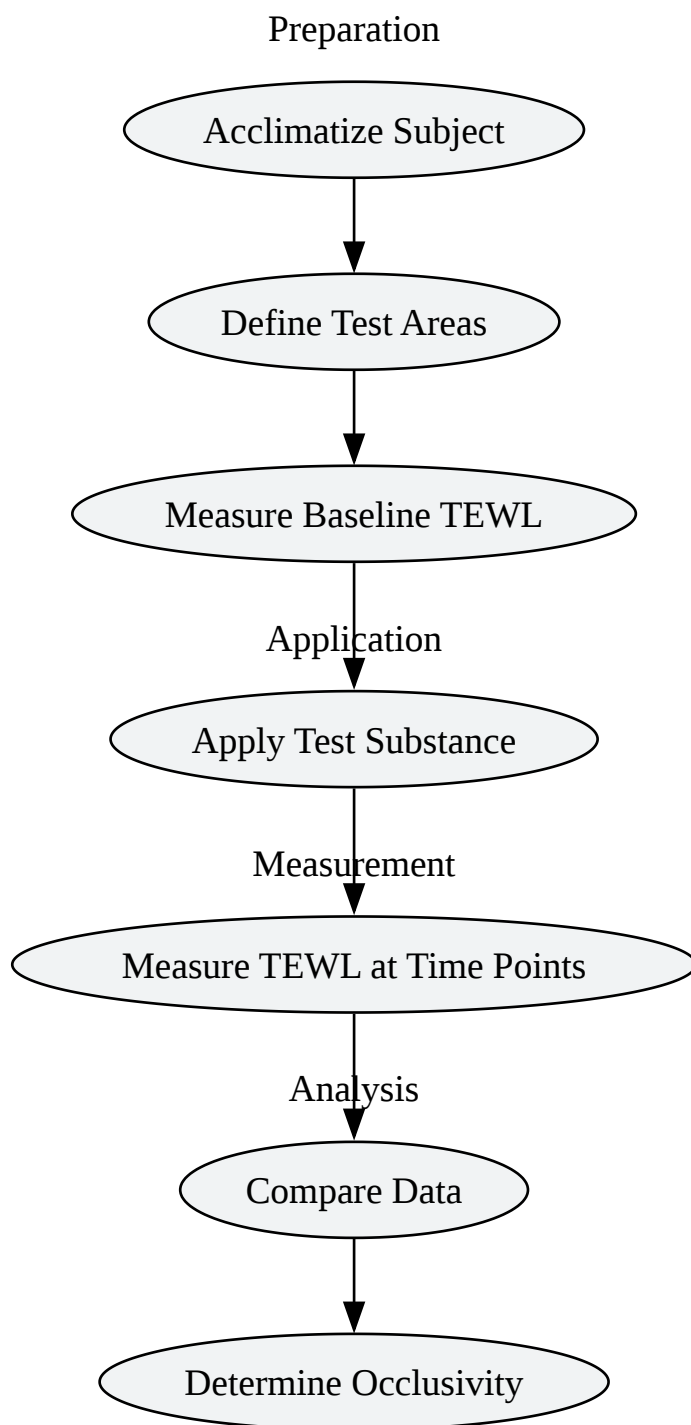
2.3. Experimental Protocols for Evaluating Emollient Performance

2.3.1. Measurement of Transepidermal Water Loss (TEWL)

This protocol assesses the occlusivity of a topical product by measuring the rate of water evaporation from the skin.

- Objective: To determine the effect of the test substance on the skin's barrier function.
- Apparatus: Tewameter® or similar evaporimeter.
- Procedure:
 - Acclimatize subjects in a controlled environment (20-22°C, 40-60% relative humidity) for at least 20 minutes.[2]
 - Define test areas on the volar forearm.
 - Measure baseline TEWL on all test areas.

- Apply a standardized amount of the test substance to the designated areas.
- Measure TEWL at specified time points (e.g., 1, 2, and 4 hours) after application.
- A control area with no product application should be included.
- Data Analysis: Compare the TEWL values of the treated areas to the baseline and control values. A significant decrease in TEWL indicates an occlusive effect.

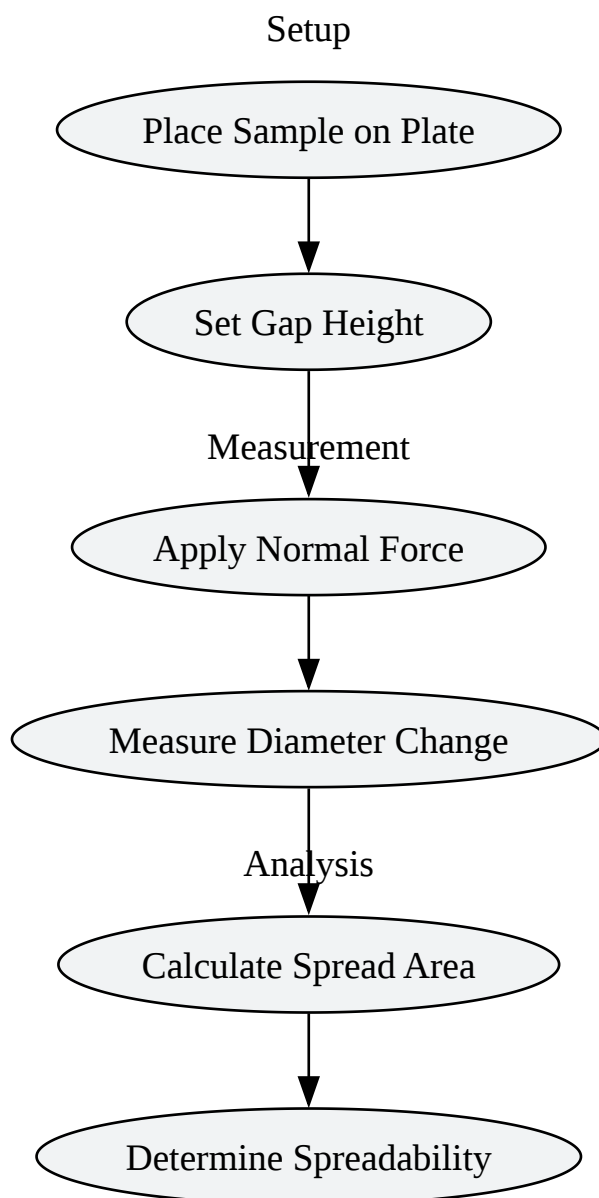


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2.3.2. Evaluation of Spreadability

This protocol measures the ability of a topical product to spread over a surface, which correlates with its sensory feel upon application.

- Objective: To quantify the spreadability of the test substance.
- Apparatus: Glass plates, parallel plate rheometer, or extensometer.
- Procedure (Parallel Plate Method):
 - Place a defined volume of the test substance on the lower plate of the rheometer.
 - Lower the upper plate to a defined gap height.
 - Apply a constant normal force and measure the change in the sample's diameter over time.
- Data Analysis: The spreadability is calculated from the area covered by the sample as a function of time. A larger area indicates better spreadability.



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Section 3: Performance as a Solvent for Active Pharmaceutical Ingredients (APIs)

The ability of an excipient to dissolve an API is critical for the formulation of liquid and semi-solid dosage forms.

3.1. Inferred Solvency of **Didecyl Carbonate**

With its long, non-polar alkyl chains and a polar carbonate group, **didecyl carbonate** is expected to be a good solvent for lipophilic APIs. Its high LogP value suggests poor solubility for hydrophilic APIs.

3.2. Comparison with Alternative Solvents

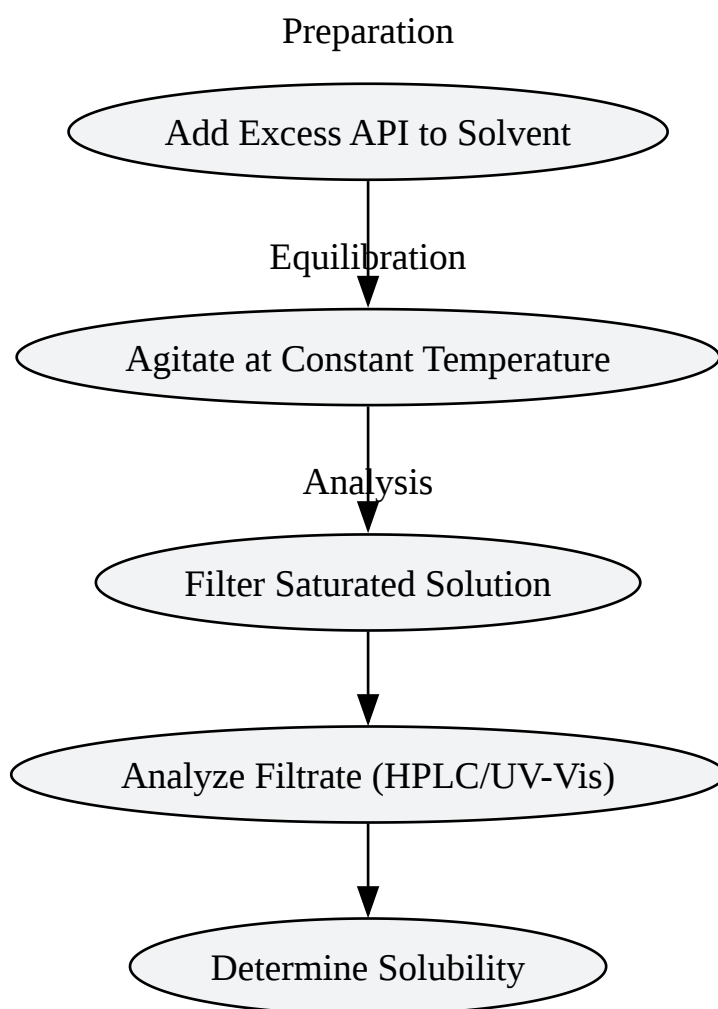
Solvent	Didecyl Carbonate (Inferred)	Dicaprylyl Carbonate	Isopropyl Myristate	Propylene Glycol
API Lipophilicity	High	High	High	Low to Moderate
Polarity	Low	Low	Low	High
Expected Solvency	Good for Lipophilic APIs	Good for Lipophilic APIs	Very Good for Lipophilic APIs	Good for Hydrophilic APIs

3.3. Experimental Protocol for Determining API Solubility

This protocol outlines the shake-flask method, a standard technique for determining the equilibrium solubility of a compound in a solvent.

- Objective: To determine the saturation solubility of an API in the test solvent.
- Apparatus: Vials, shaker or rotator, analytical balance, HPLC or UV-Vis spectrophotometer.
- Procedure:
 - Add an excess amount of the API to a known volume of the solvent in a vial.
 - Agitate the vials at a constant temperature (e.g., 25°C or 37°C) until equilibrium is reached (typically 24-72 hours).
 - Filter the saturated solution to remove undissolved API.
 - Analyze the concentration of the API in the filtrate using a validated analytical method (e.g., HPLC).

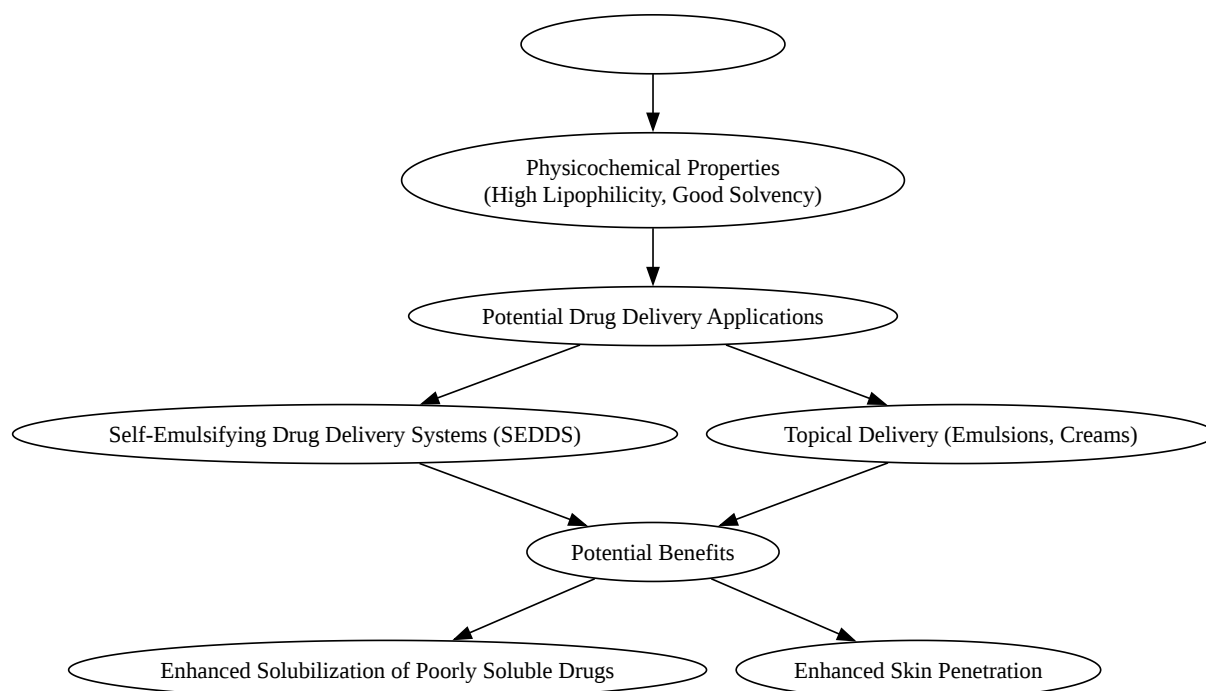
- Data Analysis: The measured concentration represents the equilibrium solubility of the API in the solvent.



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Section 4: Potential in Drug Delivery Systems

The properties of **didecyl carbonate** suggest its potential use in lipid-based drug delivery systems, such as self-emulsifying drug delivery systems (SEDDS) or as an oily phase in emulsions and creams for topical delivery. Its high lipophilicity could help in solubilizing poorly water-soluble drugs and potentially enhance their penetration into the skin.



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Section 5: Conclusion

While direct experimental data is lacking, the physicochemical properties of **didecyl carbonate** suggest it could be a valuable excipient in pharmaceutical and dermatological formulations, particularly for lipophilic active ingredients. Its performance is likely to be characterized by good emollience and occlusivity, and effective solubilization of non-polar compounds. However, its sensory profile may be heavier compared to shorter-chain dialkyl carbonates. Experimental validation of these inferred properties is essential for its successful application in product development.

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References

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